

Biotin-d2: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Biotin-d2*

Cat. No.: *B15571627*

[Get Quote](#)

An In-depth Technical Guide on the Application of **Biotin-d2** as an Internal Standard in Mass Spectrometry-based Quantification.

This guide provides a comprehensive overview of **Biotin-d2**, a deuterated analog of biotin, for researchers, scientists, and professionals in drug development. It details its physicochemical properties, its critical role as an internal standard in quantitative analysis, and provides a detailed experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS/MS) applications.

Core Concepts: Physicochemical Properties of Biotin-d2

Biotin-d2 is a stable isotope-labeled version of biotin (Vitamin B7), where two hydrogen atoms have been replaced by deuterium. This isotopic substitution makes it an ideal internal standard for mass spectrometry-based quantification of biotin in various biological matrices.

Property	Value	Citation
CAS Number	1217481-41-8	
Molecular Formula	C ₁₀ H ₁₄ D ₂ N ₂ O ₃ S	
Molecular Weight	Ranging from 246.32 to 246.33 g/mol	
Appearance	White to off-white solid	
Solubility	Soluble in ethanol and water (upon heating)	[1]
Isotopic Purity	Typically ≥98 atom % D	

The Role of Biotin-d2 in Quantitative Analysis

In quantitative mass spectrometry, particularly in pharmacokinetic and metabolic studies, precision and accuracy are paramount. Stable isotope-labeled internal standards, such as **Biotin-d2**, are considered the "gold standard" for such analyses. The fundamental principle is that the isotopically labeled standard behaves nearly identically to the endogenous analyte (biotin) throughout sample preparation, chromatography, and ionization. By adding a known amount of **Biotin-d2** to each sample, variations in sample extraction, matrix effects, and instrument response can be normalized, leading to highly accurate and reliable quantification of biotin.

The use of a stable isotope dilution assay with **Biotin-d2** is a common and robust method for determining biotin concentrations in complex biological samples like plasma, serum, and tissue extracts.

Experimental Protocol: Quantification of Biotin in Human Plasma using Biotin-d2 and LC-MS/MS

This protocol outlines a typical stable isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of biotin in human plasma using **Biotin-d2** as an internal standard.

Materials and Reagents

- Biotin (analyte standard)
- **Biotin-d2** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

Preparation of Standard and Internal Standard Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve biotin and **Biotin-d2** in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Serially dilute the biotin primary stock solution with a 50:50 methanol:water mixture to prepare a series of working standard solutions for the calibration curve.
- Internal Standard Spiking Solution: Dilute the **Biotin-d2** primary stock solution with a 50:50 methanol:water mixture to achieve a final concentration appropriate for spiking into the plasma samples.

Sample Preparation: Protein Precipitation

- To 100 μ L of plasma sample (calibrator, quality control, or unknown), add 20 μ L of the **Biotin-d2** internal standard spiking solution.
- Vortex briefly to mix.
- Add 300 μ L of ice-cold acetonitrile to precipitate the plasma proteins.
- Vortex vigorously for 1 minute.

- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 µL of the mobile phase starting condition (e.g., 95:5 Water:Acetonitrile with 0.1% Formic Acid).
- Vortex to dissolve and transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

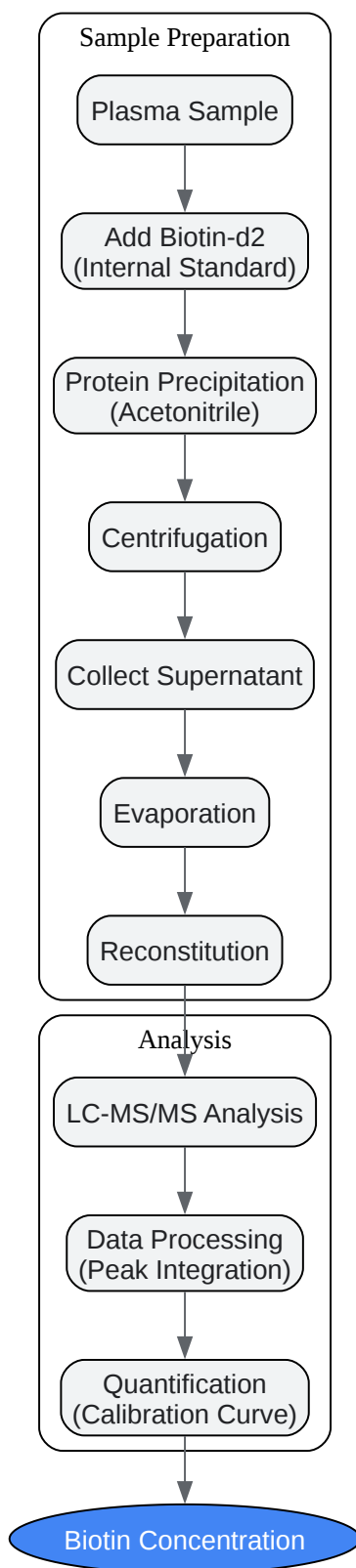
Parameter	Condition
LC Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	A suitable gradient to separate biotin from matrix components
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Ionization Mode	Positive Electrospray Ionization (ESI+)
MS/MS Transitions	Biotin: m/z 245.1 → 227.1; Biotin-d2: m/z 247.1 → 229.1

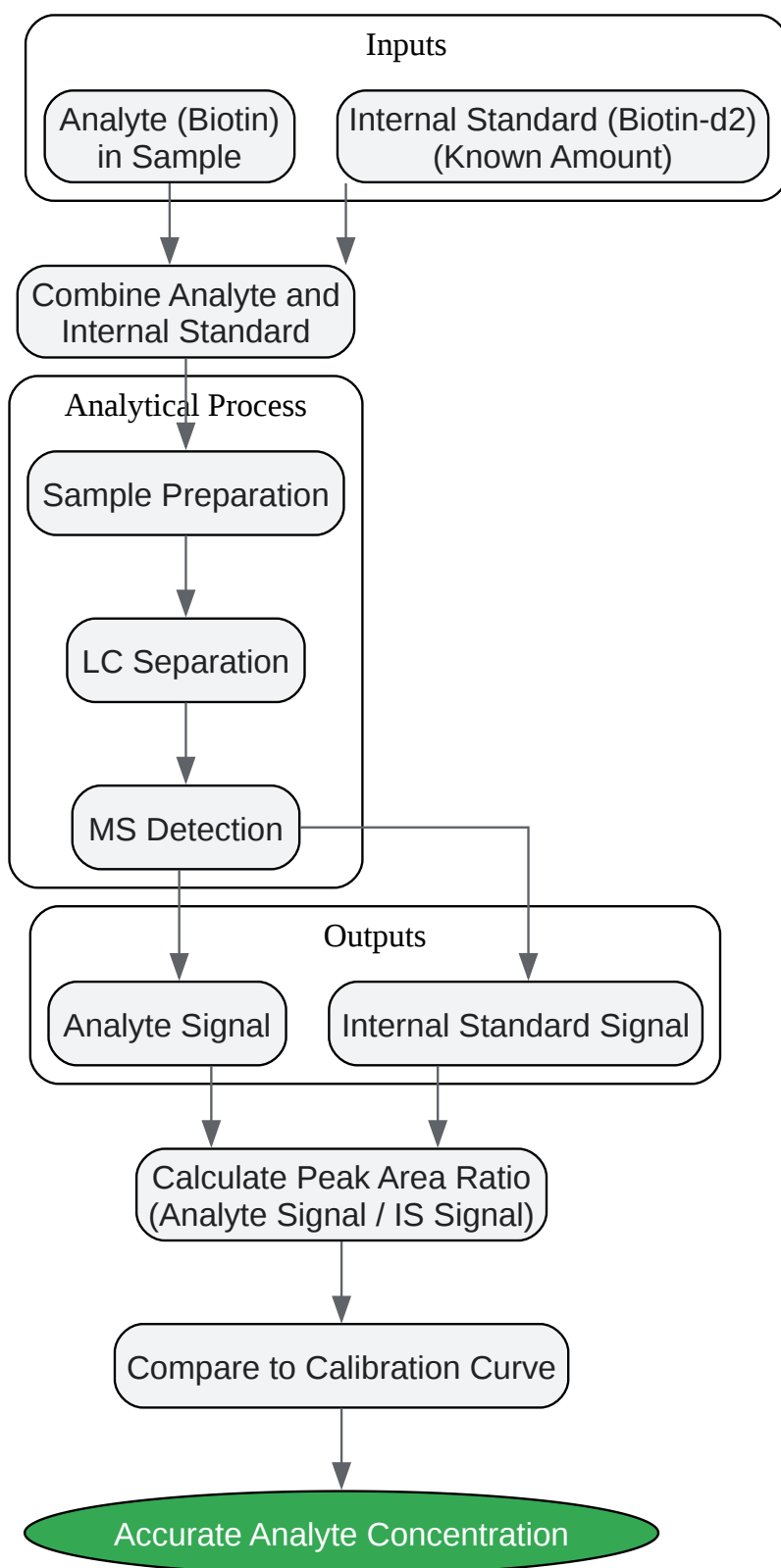
Data Analysis and Quantification

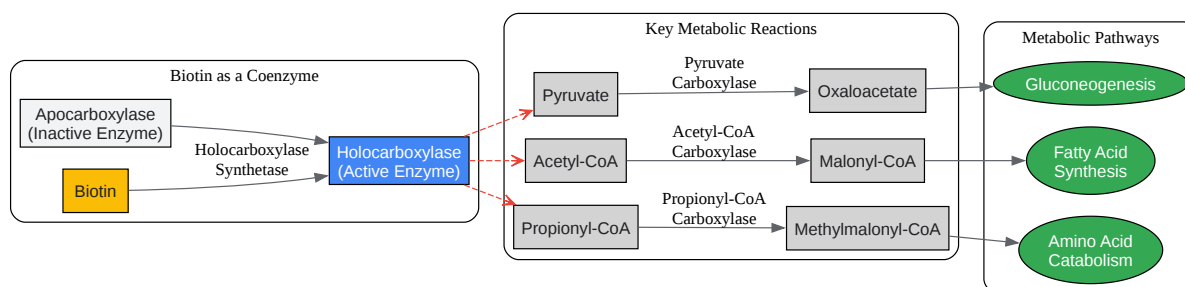
A calibration curve is constructed by plotting the peak area ratio of biotin to **Biotin-d2** against the concentration of the biotin standards. The concentration of biotin in the unknown samples is then determined by interpolating their peak area ratios onto the calibration curve.

Visualizing Workflows and Pathways

Experimental Workflow for Biotin Quantification







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Biotin-d2: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15571627#biotin-d2-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b15571627#biotin-d2-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com